

Health and safety considerations for handling 1,4-Dichlorobenzene

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene

Cat. No.: B042874

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An In-depth Technical Guide to the Health and Safety Considerations for Handling 1,4-Dichlorobenzene

This guide provides comprehensive health and safety information for researchers, scientists, and drug development professionals working with **1,4-Dichlorobenzene** (p-DCB). It covers toxicological data, exposure limits, handling protocols, and emergency procedures, with a focus on presenting quantitative data in a clear, tabular format and illustrating key concepts with diagrams.

Physicochemical Properties

1,4-Dichlorobenzene is a colorless to white crystalline solid with a characteristic mothball-like odor.^{[1][2]} It is combustible and slowly vaporizes when exposed to air.^[1]

Table 1: Physicochemical Properties of **1,4-Dichlorobenzene**

Property	Value	Reference
CAS Number	106-46-7	[1]
Molecular Formula	C ₆ H ₄ Cl ₂	[1]
Odor Threshold	0.048 - 0.12 ppm	
Water Solubility	0.083 g/L at 25°C	
n-octanol/water partition coefficient (log value)	3.37 (pH ~7, 25°C)	
Density	1.25 - 1.46 g/cm ³ at 20°C	

Toxicological Information

Exposure to **1,4-Dichlorobenzene** can occur through inhalation, ingestion, and skin contact.

Acute Health Effects

Short-term exposure can cause irritation to the eyes, nose, and throat. High concentrations may lead to headaches, dizziness, nausea, and vomiting. Acute inhalation or oral exposure to high levels can result in liver damage.

Chronic Health Effects

Long-term exposure may damage the liver, kidneys, and central nervous system. It can also affect the lungs and blood cells, potentially causing anemia.

Carcinogenicity

1,4-Dichlorobenzene is classified as a Group 2B carcinogen by the IARC, meaning it is possibly carcinogenic to humans. This is based on evidence of liver cancer in mice exposed to the substance. The National Toxicology Program (NTP) reasonably anticipates it to be a human carcinogen.

Table 2: Carcinogenicity Ratings

Organization	Classification
International Agency for Research on Cancer (IARC)	Group 2B: Possibly carcinogenic to humans
National Toxicology Program (NTP)	Reasonably anticipated to be a human carcinogen
U.S. Environmental Protection Agency (EPA)	Group C: Possible human carcinogen

Quantitative Toxicological Data

Table 3: Acute Toxicity Values

Test	Species	Route	Value	Reference
LD50	Rat (male and female)	Oral	> 2,000 mg/kg	
LC50	Rat (male and female)	Inhalation (4h)	> 5.07 mg/L	
LD50	Rat (male and female)	Dermal	> 2,000 mg/kg	

Occupational Exposure Limits

Various organizations have established occupational exposure limits for **1,4-Dichlorobenzene** to protect workers.

Table 4: Occupational Exposure Limits

Organization	Limit	Duration
Occupational Safety and Health Administration (OSHA)	75 ppm	8-hour TWA
National Institute for Occupational Safety and Health (NIOSH)	150 ppm	IDLH
American Conference of Governmental Industrial Hygienists (ACGIH)	10 ppm	8-hour TWA

TWA: Time-Weighted Average; IDLH: Immediately Dangerous to Life or Health

Experimental Protocols

Animal Carcinogenicity Studies (Cited by NTP)

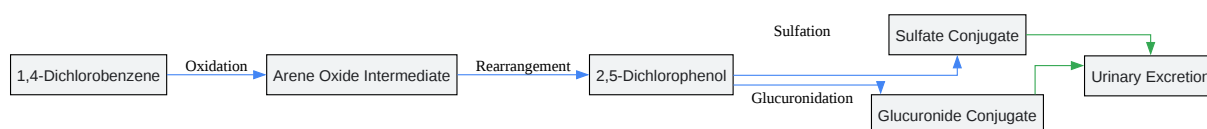
Detailed experimental protocols for the carcinogenicity studies are maintained by the National Toxicology Program. A general methodology based on their reports is as follows:

- Test Animals: Fischer 344 rats and B6C3F1 mice are commonly used.
- Administration: **1,4-Dichlorobenzene** is typically administered by gavage (oral intubation) or inhalation.
- Dosage: Multiple dose levels are used, including a control group receiving the vehicle (e.g., corn oil).
- Duration: Chronic exposure studies typically last for the lifetime of the animal (e.g., 2 years).
- Observations: Animals are monitored for clinical signs of toxicity. Body weight and food consumption are recorded regularly.
- Pathology: At the end of the study, a complete necropsy is performed. Tissues from all major organs are collected, preserved, and examined microscopically for evidence of tumors.

Signaling Pathways and Workflows

Metabolic Pathway of 1,4-Dichlorobenzene

The primary metabolism of **1,4-Dichlorobenzene** occurs in the liver. The major metabolites are the sulfate and glucuronide of 2,5-dichlorophenol, which are then excreted in the urine.

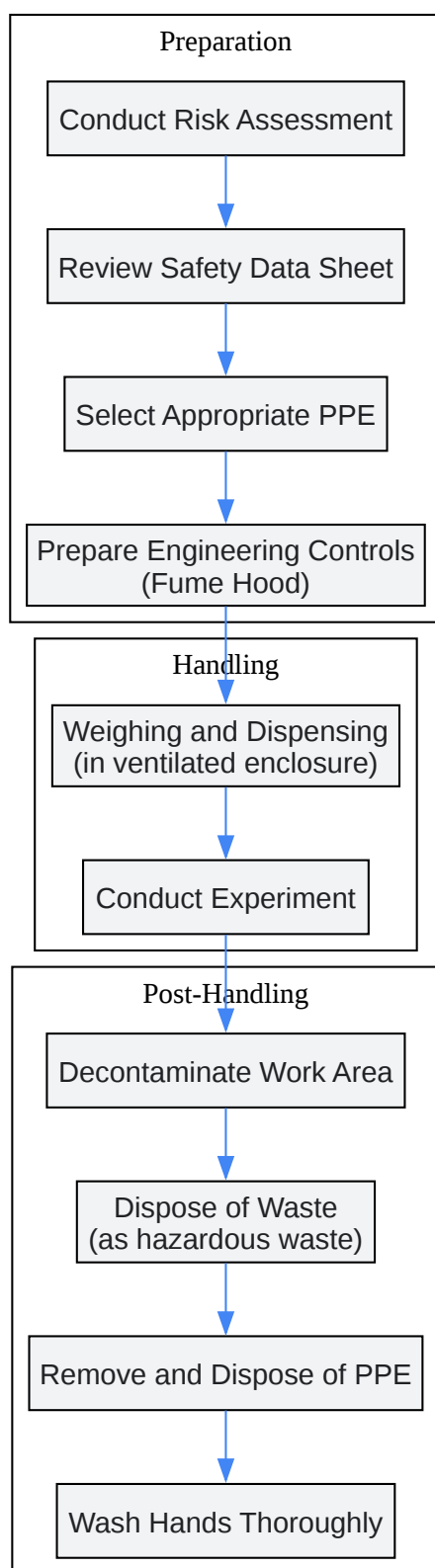


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Metabolic pathway of **1,4-Dichlorobenzene**.

Laboratory Safety Workflow for Handling 1,4-Dichlorobenzene

A systematic approach is crucial for safely handling hazardous chemicals like **1,4-Dichlorobenzene**.

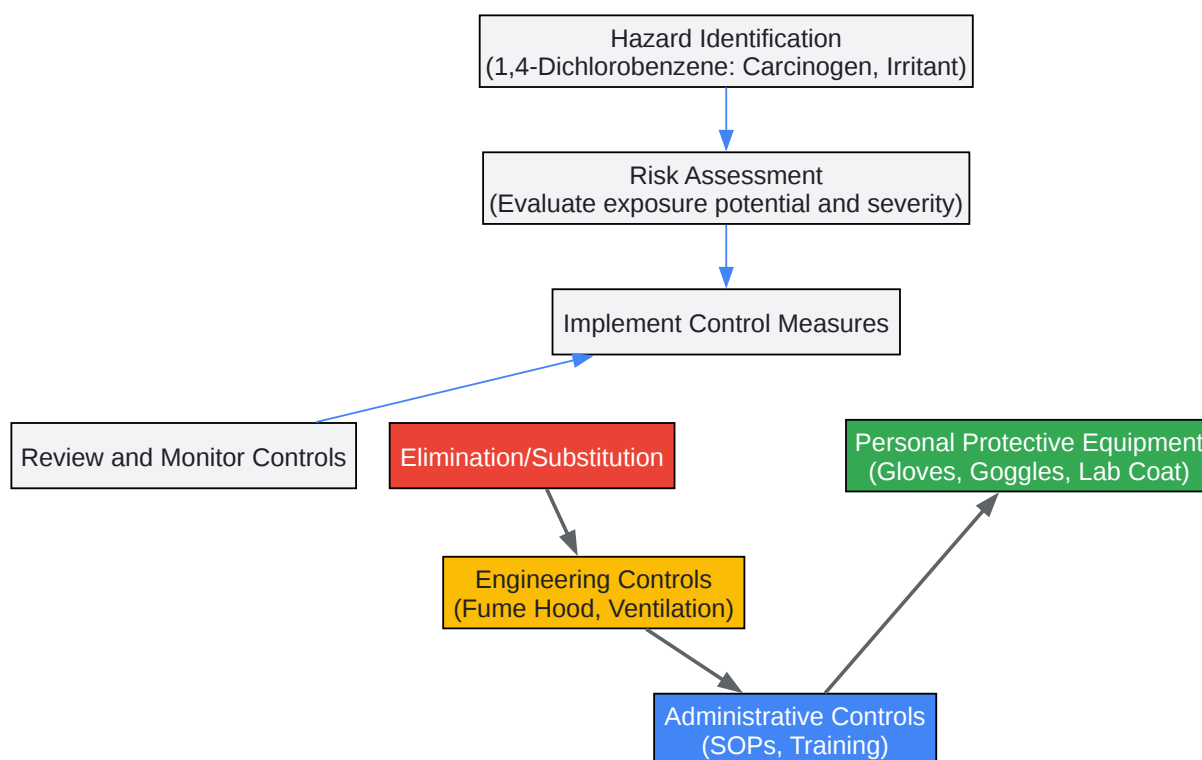


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Laboratory safety workflow for handling **1,4-Dichlorobenzene**.

Risk Assessment and Control Measures

A logical approach to risk management involves identifying hazards, assessing risks, and implementing control measures.



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Risk assessment and control measures for **1,4-Dichlorobenzene**.

Safe Handling and Storage

- Ventilation: Handle **1,4-Dichlorobenzene** in a well-ventilated area, preferably in a chemical fume hood.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and ignition sources.

Emergency Procedures

- Spills: In case of a spill, evacuate the area. Remove all ignition sources. Collect the spilled material using non-sparking tools and place it in a sealed container for disposal as hazardous waste. Ventilate and wash the area after cleanup is complete.
- Fire: Use dry chemical, CO₂, or water spray to extinguish fires. Poisonous gases, including hydrogen chloride, can be produced in a fire.
- First Aid:
 - Inhalation: Move the person to fresh air.
 - Skin Contact: Immediately wash the affected area with soap and water.
 - Eye Contact: Rinse cautiously with water for several minutes.
 - Ingestion: Rinse mouth with water. Do not induce vomiting.
 - In all cases of exposure, seek medical attention if symptoms persist.

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References

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- 2. nj.gov [nj.gov]
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